

4-Hydroxy-3-methyl-2-butanone: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Hydroxy-3-methyl-2-butanone

Cat. No.: B1265462

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **4-Hydroxy-3-methyl-2-butanone** (CAS No. 3393-64-4). The information is intended to assist researchers, scientists, and drug development professionals in establishing safe laboratory and manufacturing practices. Due to a lack of extensive toxicological data for this specific compound, this guide emphasizes a precautionary approach and adherence to standardized testing protocols for chemical safety assessment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Hydroxy-3-methyl-2-butanone** is presented in Table 1. This data is essential for understanding the substance's behavior under various experimental and storage conditions.

Table 1: Physical and Chemical Properties of **4-Hydroxy-3-methyl-2-butanone**

Property	Value	Reference
Molecular Formula	C5H10O2	[1][2]
Molecular Weight	102.13 g/mol	[1][3]
CAS Number	3393-64-4	[1][2]
EINECS Number	222-238-6	[1]
Appearance	Clear, colorless liquid	[2]
Boiling Point	189.77 °C @ 760 mmHg (estimated)	[4]
Flash Point	81.67 °C (179.00 °F) TCC	[4]
Specific Gravity	0.993 @ 25 °C	[4]
Refractive Index	1.438 @ 20 °C	[4]
Vapor Pressure	0.2 mmHg @ 25 °C (estimated)	[4]
Solubility	Soluble in water (1,000,000 mg/L @ 25 °C, estimated)	[4]
logP (o/w)	-0.440 (estimated)	[4]

Hazard Identification and Classification

The toxicological properties of **4-Hydroxy-3-methyl-2-butanone** have not been fully investigated.[5] However, some sources indicate potential hazards. According to aggregated GHS information from the European Chemicals Agency (ECHA), a significant percentage of notifications do not classify the substance as hazardous.[3] However, a minority of notifications suggest the following hazards[3]:

- Skin Irritation (Category 2): Causes skin irritation.
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.

- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation:
May cause respiratory irritation.

Given the limited and partially conflicting data, it is prudent to handle this compound as potentially hazardous.

Personal Protective Equipment (PPE) and Handling Precautions

Strict adherence to safety protocols is mandatory when handling **4-Hydroxy-3-methyl-2-butanone**. The following PPE and handling precautions are recommended.

Personal Protective Equipment

Table 2: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[6]	To prevent eye contact which may cause serious irritation.[3]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[5] Consider fire/flame resistant and impervious clothing.[6]	To avoid skin contact which may cause irritation.[3][5]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges.[6] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[5]	To prevent inhalation which may cause respiratory tract irritation.[3][5]

Safe Handling Practices

- Avoid contact with skin and eyes.[1]
- Avoid formation of dust and aerosols.[1]
- Provide appropriate exhaust ventilation at places where the chemical is handled.[1]
- Keep away from heat, sparks, open flames, and hot surfaces.[7]
- Take precautionary measures against static discharge.[7]
- Use only non-sparking tools.[7]
- Wash hands thoroughly after handling.

Storage and Disposal

Proper storage and disposal are crucial to maintain the integrity of the compound and ensure safety.

- **Storage:** Store in a cool, dry, and well-ventilated place.^{[1][7]} Keep the container tightly closed.^{[1][7]} The compound is reported to be hygroscopic.^[2]
- **Incompatible Materials:** Strong oxidizing agents, strong bases, and reducing agents.^[5]
- **Disposal:** Dispose of in accordance with local, state, and federal regulations. Keep in suitable, closed containers for disposal.^[1]

Emergency Procedures

In the event of an emergency, follow these first-aid and spill response measures.

First-Aid Measures

Table 3: First-Aid Procedures for **4-Hydroxy-3-methyl-2-butanone** Exposure

Exposure Route	First-Aid Measures
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [5] [6]
Skin Contact	Take off contaminated clothing immediately. Flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists. [5] [6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [5] [6]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek medical attention. [5] [6]

Accidental Release Measures

- Ensure adequate ventilation.
- Remove all sources of ignition.[\[5\]](#)
- Wear appropriate personal protective equipment as specified in Section 3.1.
- Absorb the spill with a non-combustible material such as earth, sand, or vermiculite.[\[5\]](#)
- Collect the absorbed material and place it in a suitable, closed container for disposal.[\[1\]](#)
- Prevent the spill from entering drains or waterways.[\[6\]](#)

Experimental Protocols for Safety Assessment

Given the absence of comprehensive toxicity data for **4-Hydroxy-3-methyl-2-butanone**, it is imperative that researchers conduct a thorough safety assessment before use in any application. The following OECD (Organisation for Economic Co-operation and Development) guidelines for the testing of chemicals are the internationally recognized standards for such evaluations.

Acute Oral Toxicity

- Protocol: OECD Test Guidelines 420 (Fixed Dose Procedure), 423 (Acute Toxic Class Method), and 425 (Up-and-Down Procedure).[4]
- Methodology: These guidelines describe procedures for assessing the acute toxic effects of a substance administered orally.[4] The Fixed Dose Procedure involves administering the substance at fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg) to identify a dose that produces evident toxicity but avoids lethality.[5] The Acute Toxic Class Method allows for the classification of the substance into toxicity classes based on LD50 cut-off values, while the Up-and-Down Procedure enables the estimation of an LD50 value with a confidence interval.[4] The substance is typically administered in a single dose or multiple fractions within 24 hours to fasted animals, usually rodents.[4][8] Animals are observed for a period of at least 14 days for signs of toxicity and mortality.[5]

Skin Irritation

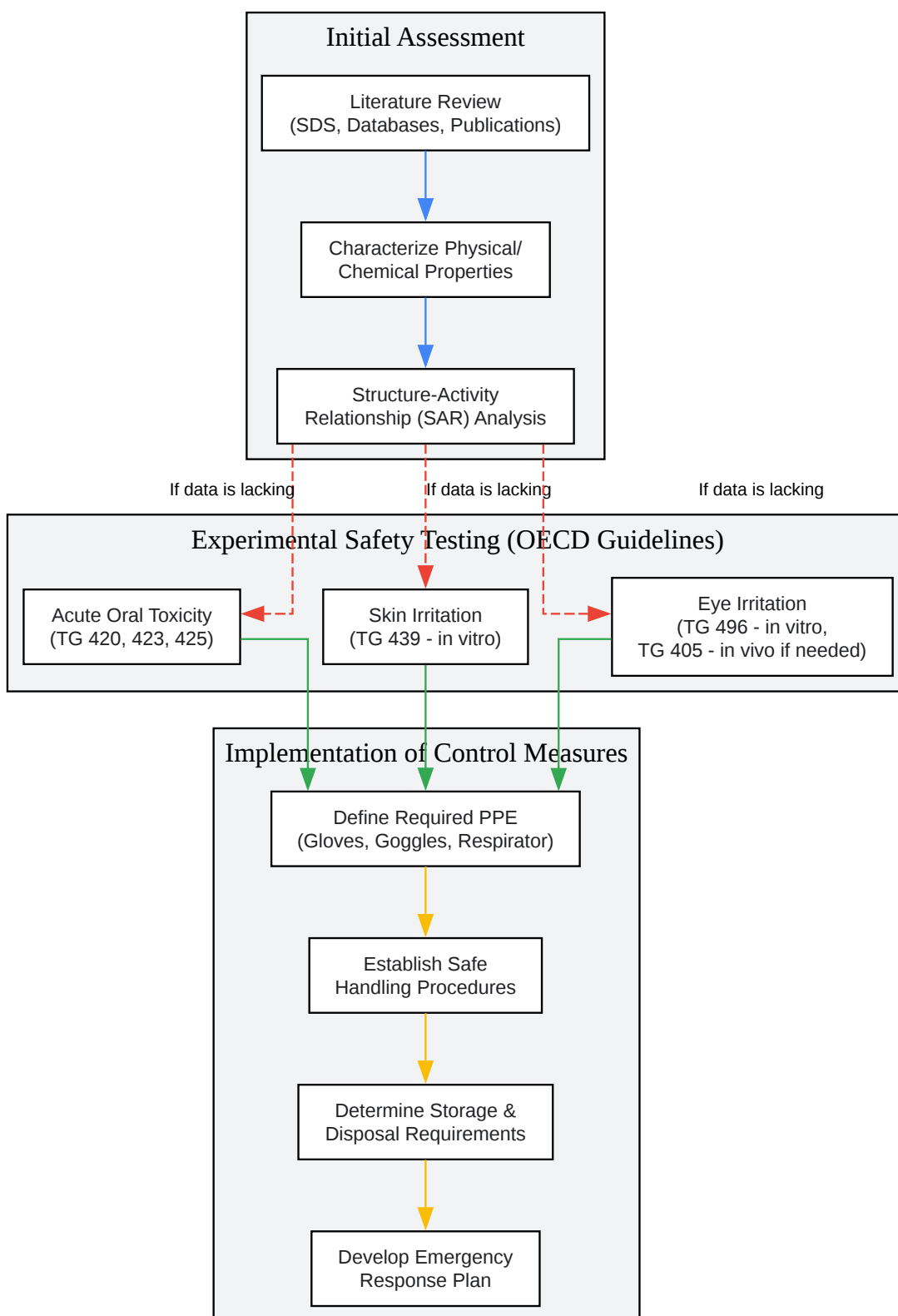
- Protocol: OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method).[9][10]
- Methodology: This in vitro method is a validated alternative to animal testing for skin irritation.[11] It utilizes a reconstructed human epidermis (RhE) model that mimics the upper layers of human skin.[10] The test chemical is applied topically to the RhE tissue for a defined period (e.g., up to 4 hours).[9][11] Following exposure, the viability of the tissue is measured, typically using an MTT assay, which assesses mitochondrial activity.[10] A reduction in cell viability below a certain threshold (e.g., $\leq 50\%$) indicates that the substance is an irritant.[10]

Eye Irritation

- Protocol: OECD Test Guideline 405 (Acute Eye Irritation/Corrosion) and OECD Test Guideline 496 (In Vitro Eye Irritation).[\[1\]](#)[\[6\]](#)
- Methodology: A tiered testing strategy is recommended, starting with in vitro methods.[\[1\]](#) OECD TG 496 utilizes reconstructed human cornea-like epithelium (RhCE) models to assess eye irritation potential without animal testing.[\[6\]](#) If in vivo testing is deemed necessary, OECD TG 405 is followed.[\[1\]](#) This involves applying a single dose of the substance to the eye of an animal (typically an albino rabbit) and observing for effects on the cornea, iris, and conjunctiva at specific intervals (e.g., 1, 24, 48, and 72 hours).[\[2\]](#)[\[12\]](#) The use of anesthetics and analgesics is recommended to minimize animal distress.[\[1\]](#)[\[12\]](#)

Logical Workflow for Safety and Handling Assessment

The following diagram illustrates a logical workflow for the safety and handling assessment of a chemical with limited toxicological data, such as **4-Hydroxy-3-methyl-2-butanone**.



[Click to download full resolution via product page](#)

Caption: Workflow for chemical safety assessment and handling.

Conclusion

While **4-Hydroxy-3-methyl-2-butanone** has applications in research and development, the available safety data is limited. Therefore, a cautious approach is essential. This guide summarizes the known properties and potential hazards and provides a framework for safe handling, storage, and emergency response. For definitive safety assessment, it is strongly recommended that experimental testing be conducted following the appropriate OECD guidelines. By adhering to these protocols, researchers and drug development professionals can mitigate risks and ensure a safe working environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. oecd.org [oecd.org]
- 3. oecd.org [oecd.org]
- 4. researchgate.net [researchgate.net]
- 5. scribd.com [scribd.com]
- 6. delltech.com [delltech.com]
- 7. mbresearch.com [mbresearch.com]
- 8. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 9. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 10. x-cellr8.com [x-cellr8.com]
- 11. siesascs.edu.in [siesascs.edu.in]
- 12. ACUTE EYE IRRITATION OECD GUIDELINE BY SEJAL AGRAWAL | PPTX [slideshare.net]
- To cite this document: BenchChem. [4-Hydroxy-3-methyl-2-butanone: A Technical Guide to Safety and Handling]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1265462#4-hydroxy-3-methyl-2-butanone-safety-and-handling-precautions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com